

# Application Notes and Protocols for Titanium(II) Oxide in Thermoelectric Converters

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## Compound of Interest

Compound Name: Titanium(II) oxide

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This document provides detailed application notes and protocols for the utilization of **Titanium(II) oxide** (TiO) and its nonstoichiometric variants in thermoelectric converters. These materials are gaining attention for high-temperature thermoelectric applications due to their stability and promising thermoelectric properties.

## Introduction to Titanium(II) Oxide for Thermoelectric Applications

Titanium oxides, particularly nonstoichiometric forms like  $\text{TiO}_{1+x}$  and Magnéli phases ( $\text{Ti}_n\text{O}_{2n-1}$ ), are emerging as viable candidates for n-type thermoelectric materials. Their primary advantages lie in their high thermal stability, resistance to oxidation at elevated temperatures, and composition-dependent thermoelectric properties. Research has focused on enhancing the power factor ( $\alpha^2\sigma$ ) and reducing thermal conductivity ( $\kappa$ ) to improve the dimensionless figure of merit ( $ZT = \alpha^2\sigma T/\kappa$ ), a key indicator of thermoelectric performance.

## Quantitative Thermoelectric Properties of Titanium Oxides

The thermoelectric properties of titanium oxides are highly sensitive to their stoichiometry, microstructure, and synthesis conditions. The following table summarizes key quantitative data from reported studies.

Material Composition	Synthesis Method	Temperature (°C)	Seebeck Coefficient ( $\alpha$ ) ( $\mu\text{V/K}$ )	Electrical Conductivity ( $\sigma$ ) (S/m)	Thermal Conductivity ( $\kappa$ ) (W/m·K)	Power Factor ( $\alpha^2\sigma$ ) ( $\mu\text{W/m}^2\cdot\text{K}^2$ )	Figure of Merit (ZT)	Reference
TiO <sub>1.1</sub>	Not Specified	700	-	-	-	-	$\sim 1.6 \times 10^{-3} \text{ K}^{-1}$	
TiO <sub>1.1</sub>	Not Specified	800	-	$\sim 9000$	-	$\sim 8.6 \times 10^{-3} \text{ W/(m}\cdot\text{K}^2)$	1.64	
TiO <sub>2-x</sub>	HPHT Reactive Sintering	700	-	-	1.60	-	0.33	
TiO <sub>2-x</sub> (7 wt% starch)	Solid-State Reaction	700	-	-	< 2.0	286	$\sim 0.14$	
Ag-doped TiO <sub>2</sub> (bilayer)	Hydrothermal	Room Temp	-	-	-	148	-	

## Experimental Protocols

### Synthesis of Nonstoichiometric Titanium Oxide (TiO<sub>2-x</sub>) via Solid-State Reaction

This protocol describes a general method for synthesizing nonstoichiometric titanium oxide powders using a solid-state reaction with a reducing agent (e.g., starch or carbon).

Materials:

- Titanium dioxide ( $\text{TiO}_2$ ) powder (anatase or rutile, high purity)
- Starch or fine carbon powder
- Ethanol or acetone for mixing
- Alumina or zirconia milling balls
- Ball mill
- Tube furnace with controlled atmosphere capabilities (e.g., Argon)
- Alumina crucibles

Procedure:

- Precursor Mixing: Weigh appropriate amounts of  $\text{TiO}_2$  powder and the reducing agent (e.g., 1-10 wt% starch).
- Place the powders in a milling jar with alumina or zirconia milling balls. Add a sufficient amount of ethanol or acetone to create a slurry.
- Ball mill the mixture for 12-24 hours to ensure homogeneous mixing and particle size reduction.
- Drying: Dry the milled slurry in an oven at 80-100 °C until the solvent has completely evaporated.
- Calcination/Reduction:
  - Place the dried powder in an alumina crucible.
  - Position the crucible in the center of a tube furnace.

- Purge the furnace with high-purity Argon gas for at least 30 minutes to remove any residual oxygen.
- Heat the furnace to a target temperature between 1000 °C and 1400 °C at a ramp rate of 5-10 °C/min. The optimal temperature will depend on the desired stoichiometry.
- Hold at the target temperature for 2-6 hours to allow for the reduction of  $\text{TiO}_2$ .
- Cool the furnace naturally to room temperature under the Argon atmosphere.
- Characterization: The resulting powder should be characterized by X-ray diffraction (XRD) to determine the crystal phase and stoichiometry.

## Fabrication of a TiO-based Thermoelectric Module (Screen Printing Method)

This protocol outlines a generalized procedure for fabricating a simple thermoelectric module using a screen-printing technique.

Materials:

- Synthesized nonstoichiometric TiO powder (n-type)
- A suitable p-type thermoelectric powder (e.g.,  $\text{Ca}_3\text{Co}_4\text{O}_9$ )
- Organic binder (e.g., ethyl cellulose)
- Solvent (e.g., terpineol)
- Dispersant
- Alumina or other suitable insulating substrate
- Screen printer with appropriate mesh size
- Drying oven
- Furnace for sintering

- Conductive ink/paste for electrodes (e.g., silver or nickel)

#### Procedure:

- Ink Formulation:
  - In a beaker, dissolve the organic binder in the solvent.
  - Add the dispersant and stir until a homogeneous solution is formed.
  - Gradually add the n-type TiO powder to the binder solution while stirring. Use a three-roll mill or a planetary mixer to achieve a uniform and viscous paste.
  - Repeat the process in a separate container for the p-type thermoelectric powder.
- Screen Printing:
  - Design a screen mask with the desired geometry for the thermoelectric legs (alternating n-type and p-type elements).
  - Place the alumina substrate on the screen printer's stage.
  - Apply the n-type paste to the screen and print the n-type legs onto the substrate.
  - Dry the printed layer in an oven at a low temperature (e.g., 100-150 °C) to evaporate the solvent.
  - Align the substrate and print the p-type legs in the designated areas.
  - Dry the p-type layer.
- Sintering:
  - Place the substrate with the printed thermoelectric elements into a furnace.
  - Sinter the assembly at a high temperature (e.g., 1000-1300 °C) in an inert atmosphere (e.g., Argon) to densify the thermoelectric legs and ensure good adhesion to the substrate.

The exact sintering temperature and time will need to be optimized for the specific material composition.

- **Electrode Deposition:**
  - Print the conductive paste to form the top electrodes, connecting the n-type and p-type legs in series.
  - Dry and fire the conductive paste according to the manufacturer's instructions to form the metallic contacts.
- **Characterization:** The performance of the fabricated module (e.g., open-circuit voltage, output power) can be tested by applying a temperature gradient across the device.

## Measurement of Thermoelectric Properties

### 3.3.1. Seebeck Coefficient and Electrical Conductivity

Apparatus:

- A four-probe setup for simultaneous measurement.
- Two thermocouples for temperature measurement.
- A heater to create a temperature gradient.
- A voltmeter and a current source.
- A sample holder, often within a furnace for temperature-dependent measurements.

Procedure:

- **Sample Preparation:** Prepare a rectangular or cylindrical pellet of the sintered TiO material.
- **Mounting:** Mount the sample in the holder, ensuring good thermal and electrical contact with the probes and thermocouples.
- **Measurement:**

- For the Seebeck coefficient, apply a small temperature gradient ( $\Delta T$ ) across the sample using the heater. Measure the resulting thermoelectric voltage ( $\Delta V$ ) and the temperatures at the two points ( $T_{\text{hot}}$  and  $T_{\text{cold}}$ ). The Seebeck coefficient is calculated as  $\alpha = -\Delta V / \Delta T$ .
- For electrical conductivity, pass a known DC current ( $I$ ) through the outer two probes and measure the voltage drop ( $V$ ) across the inner two probes. The resistance ( $R$ ) is  $V/I$ . The electrical conductivity ( $\sigma$ ) is then calculated using the sample's dimensions ( $\sigma = L / (A * R)$ ), where  $L$  is the distance between the inner probes and  $A$  is the cross-sectional area of the sample.

### 3.3.2. Thermal Conductivity

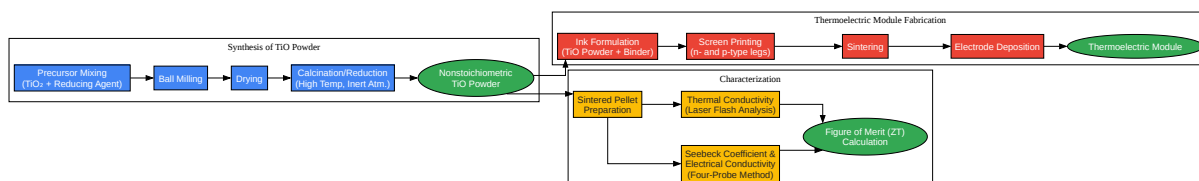
#### Apparatus:

- Laser Flash Analysis (LFA) system.

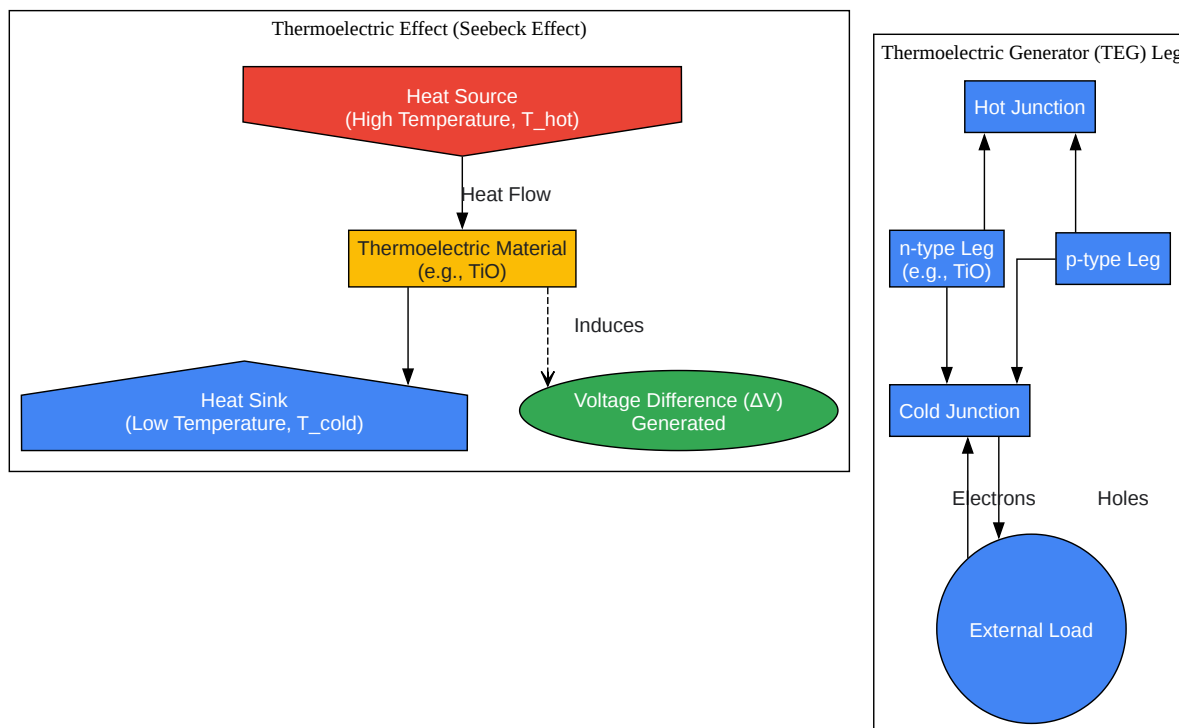
#### Procedure:

- Sample Preparation: Prepare a small, disc-shaped sample with a known thickness and coat it with a thin layer of graphite to ensure good absorption of the laser pulse and uniform emissivity.
- Measurement:
  - The front side of the sample is irradiated with a short laser pulse.
  - An infrared detector on the rear side of the sample measures the temperature rise as a function of time.
  - The thermal diffusivity ( $\alpha_{\text{th}}$ ) is determined from the time it takes for the rear face to reach half of its maximum temperature rise.
  - The thermal conductivity ( $\kappa$ ) is then calculated using the equation:  $\kappa = \alpha_{\text{th}} * \rho * C_p$ , where  $\rho$  is the density of the sample and  $C_p$  is its specific heat capacity (which can be measured separately or estimated).

## Diagrams and Workflows







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